

Anagrelide Process Intermediate (Impurity 1): A Technical Guide to its Characterization and Control

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Compound of Interest

Compound Name: Anagrelide impurity 1

Cat. No.: B194338

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An in-depth guide for researchers, scientists, and drug development professionals on the identification, molecular weight, and analytical control of a key Anagrelide process-related substance.

Introduction: The Critical Role of Impurity Profiling in Anagrelide Synthesis

Anagrelide is a potent quinazoline derivative used in the treatment of essential thrombocythemia by reducing elevated platelet counts^[1]. The manufacturing process of such a pharmacologically active molecule is a multi-step chemical synthesis, where the purity of the final Active Pharmaceutical Ingredient (API) is paramount to its safety and efficacy. Regulatory bodies worldwide, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), mandate stringent control over impurities. These can arise from various sources, including starting materials, intermediates, reagents, or degradation of the drug substance itself. This guide focuses on a critical process-related impurity, commonly referred to by chemical suppliers as "**Anagrelide Impurity 1**," providing a comprehensive overview of its identity, origin, and analytical control strategies.

Section 1: Identification and Characterization of the Process Intermediate

While often labeled "**Anagrelide Impurity 1**" in commercial catalogs, this compound is more accurately described as a key synthetic intermediate or a Key Starting Material (KSM) in the manufacturing of Anagrelide. It is not listed as a specified impurity in the United States Pharmacopeia (USP) monograph for Anagrelide Hydrochloride, which focuses on impurities found in the final drug substance, such as Anagrelide Related Compounds A, B, and C[2]. The presence of this intermediate in the final API would signify an incomplete reaction or inadequate purification of the downstream products.

The chemical identity of this intermediate has been unequivocally established as Ethyl (2,3-dichloro-6-nitrobenzyl)glycinate. It is typically handled and available as its hydrochloride salt.

Molecular Structure and Weight

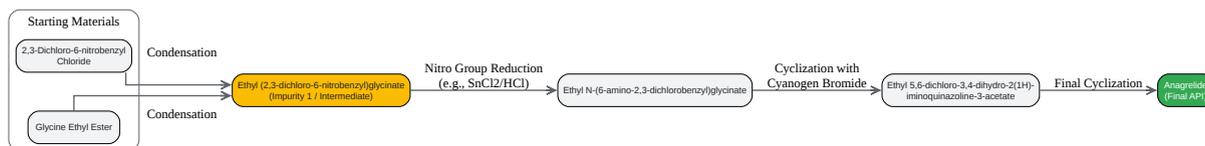
The fundamental physicochemical properties of this intermediate are summarized in the table below. Understanding these properties is the first step in developing appropriate analytical methods for its detection and quantification.

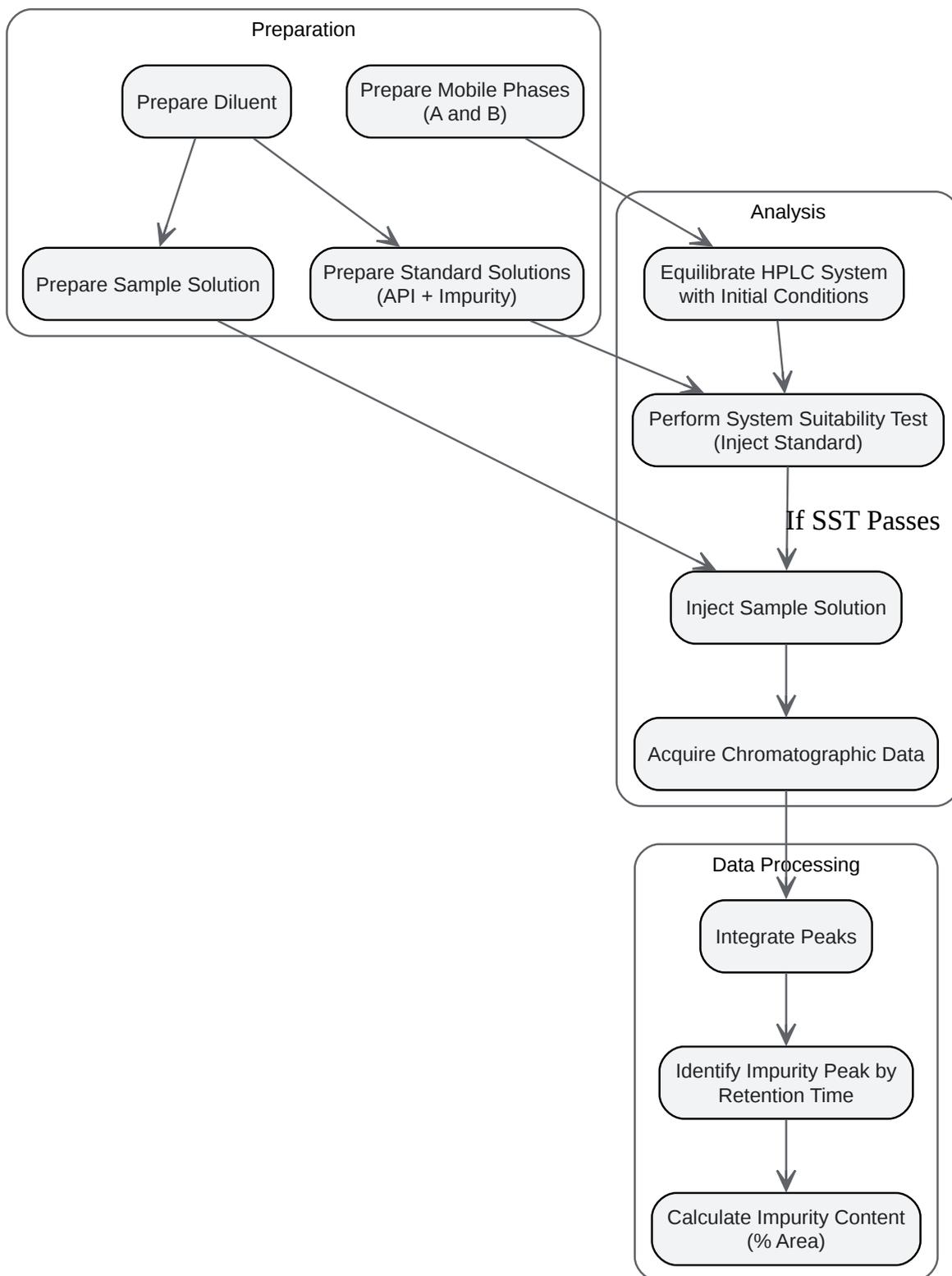
Property	Value (Free Base)	Value (Hydrochloride Salt)
Chemical Name	Ethyl (2,3-dichloro-6-nitrobenzyl)glycinate	Ethyl (2,3-dichloro-6-nitrobenzyl)glycinate Hydrochloride
CAS Number	85325-11-7	70380-50-6
Molecular Formula	C ₁₁ H ₁₂ Cl ₂ N ₂ O ₄	C ₁₁ H ₁₂ Cl ₂ N ₂ O ₄ · HCl
Molecular Weight	307.13 g/mol	343.59 g/mol

Origin: A Process-Related Intermediate

This compound is not a degradation product but a direct precursor in several patented synthetic routes to Anagrelide[3][4]. Its formation is a deliberate step in the construction of the core quinazoline structure. The general synthetic pathway involves the reaction of a 2,3-dichloro-6-nitrobenzyl halide with glycine ethyl ester[4].

The diagram below, generated using Graphviz, illustrates a common synthetic pathway, highlighting the position of Ethyl (2,3-dichloro-6-nitrobenzyl)glycinate as a key intermediate.





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Sources

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com